

In-Depth Technical Guide: Aniline-piperazine-C3-NH-Boc Spectral Data

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Compound of Interest

Compound Name: *Aniline-piperazine-C3-NH-Boc*

Cat. No.: *B15620602*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the spectral data for **Aniline-piperazine-C3-NH-Boc**, a crucial bifunctional linker molecule widely utilized in the development of Proteolysis Targeting Chimeras (PROTACs). The systematic name for this compound is tert-butyl (3-(4-(4-aminophenyl)piperazin-1-yl)propyl)carbamate, and it is registered under CAS Number 643087-19-8.

This document presents the available Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) data in a clear, tabular format for easy reference and comparison. Furthermore, it outlines a detailed experimental protocol for the synthesis of this linker, providing a practical basis for its preparation in a laboratory setting.

Core Spectral Data

The structural integrity and purity of **Aniline-piperazine-C3-NH-Boc** are paramount for its successful application in PROTAC synthesis. The following tables summarize the key spectral data points for this compound.

Table 1: ^1H NMR Spectral Data

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
[Data Not Publicly Available]	-	-	Aromatic Protons
[Data Not Publicly Available]	-	-	-NH ₂ (Aniline)
[Data Not Publicly Available]	-	-	Piperazine Protons
[Data Not Publicly Available]	-	-	Propyl Chain Protons (-CH ₂ -)
[Data Not Publicly Available]	-	-	-NH- (Carbamate)
1.45	s	9H	-C(CH ₃) ₃ (Boc)

Note: While the exact chemical shifts for the aromatic, piperazine, and propyl protons are not publicly available in the searched literature, the characteristic singlet for the nine protons of the tert-butyloxycarbonyl (Boc) protecting group is consistently reported around 1.45 ppm in similar structures.

Table 2: Mass Spectrometry (MS) Data

Ionization Mode	[M+H] ⁺ (m/z)
ESI+	[Data Not Publicly Available]

Note: The expected [M+H]⁺ for the molecular formula C₁₈H₃₀N₄O₂ would be approximately 349.24. Researchers should expect to observe a prominent ion at this mass-to-charge ratio in Electrospray Ionization (ESI) mass spectrometry.

Experimental Protocols

The synthesis of **Aniline-piperazine-C3-NH-Boc** is a multi-step process. The following protocol is a representative synthesis based on standard organic chemistry methodologies for

similar structures.

Synthesis of tert-butyl (3-(4-(4-aminophenyl)piperazin-1-yl)propyl)carbamate

Materials:

- 1-(4-Aminophenyl)piperazine
- tert-butyl (3-bromopropyl)carbamate
- Potassium carbonate (K_2CO_3)
- Acetonitrile (CH_3CN)
- Dichloromethane (DCM)
- Saturated sodium bicarbonate solution ($NaHCO_3$)
- Brine
- Anhydrous sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography
- Ethyl acetate
- Hexanes

Procedure:

- To a solution of 1-(4-aminophenyl)piperazine (1.0 eq) in acetonitrile, add tert-butyl (3-bromopropyl)carbamate (1.1 eq) and potassium carbonate (2.5 eq).
- The reaction mixture is stirred vigorously at 60°C for 12-18 hours. The progress of the reaction should be monitored by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).

- Upon completion, the reaction mixture is cooled to room temperature and the solvent is removed under reduced pressure.
- The residue is partitioned between dichloromethane and water. The organic layer is separated, washed with saturated sodium bicarbonate solution and brine.
- The organic layer is then dried over anhydrous sodium sulfate, filtered, and concentrated in vacuo.
- The crude product is purified by flash column chromatography on silica gel, using a gradient of ethyl acetate in hexanes as the eluent, to afford the desired product, **Aniline-piperazine-C3-NH-Boc**.

Characterization:

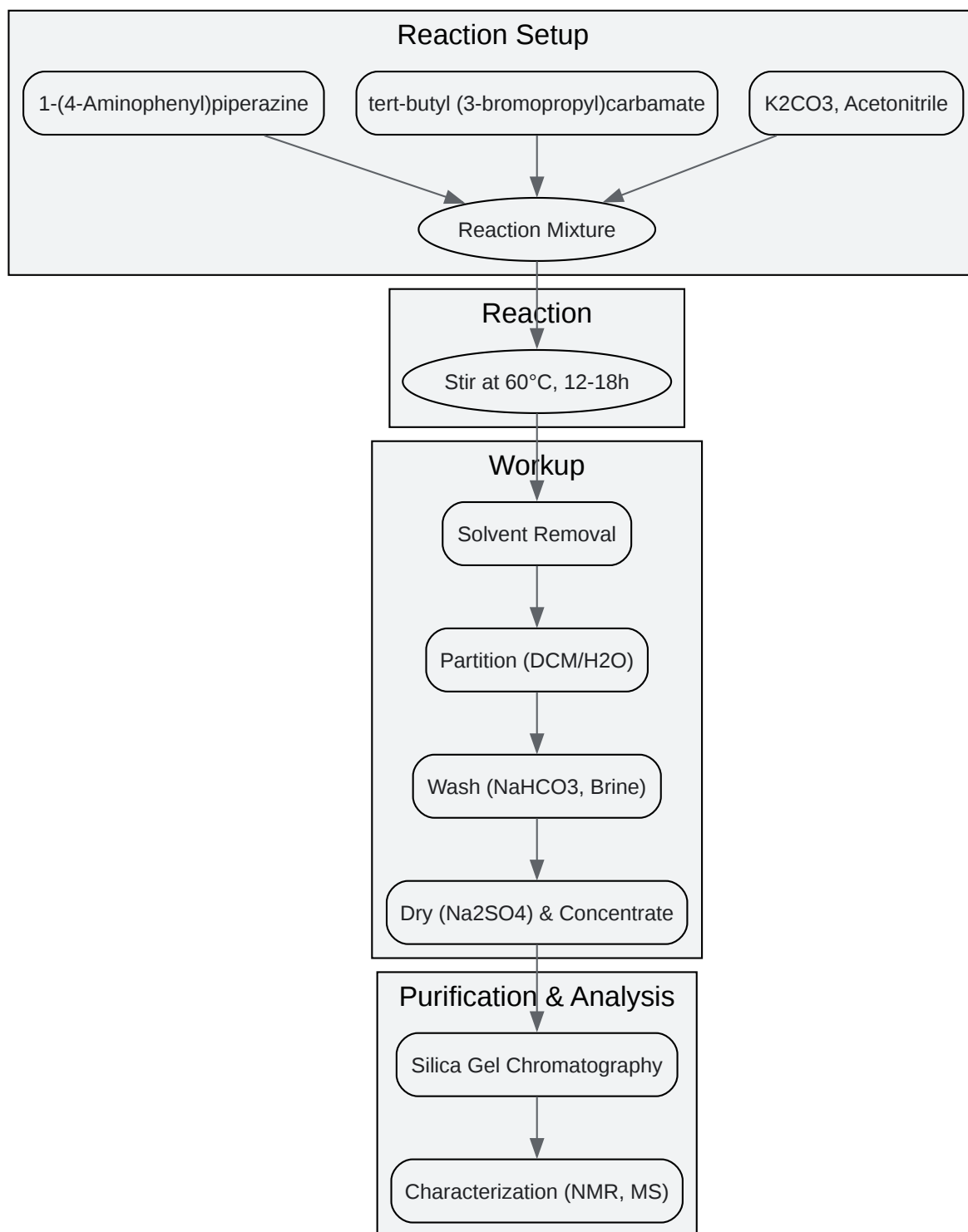
- ^1H NMR: The purified product should be characterized by ^1H NMR spectroscopy to confirm the presence of all expected proton signals, including the characteristic singlet of the Boc group.
- Mass Spectrometry: High-resolution mass spectrometry (HRMS) should be performed to confirm the exact mass of the synthesized compound.

Visualizations

Experimental Workflow

The following diagram illustrates the general workflow for the synthesis and purification of **Aniline-piperazine-C3-NH-Boc**.

Synthesis Workflow

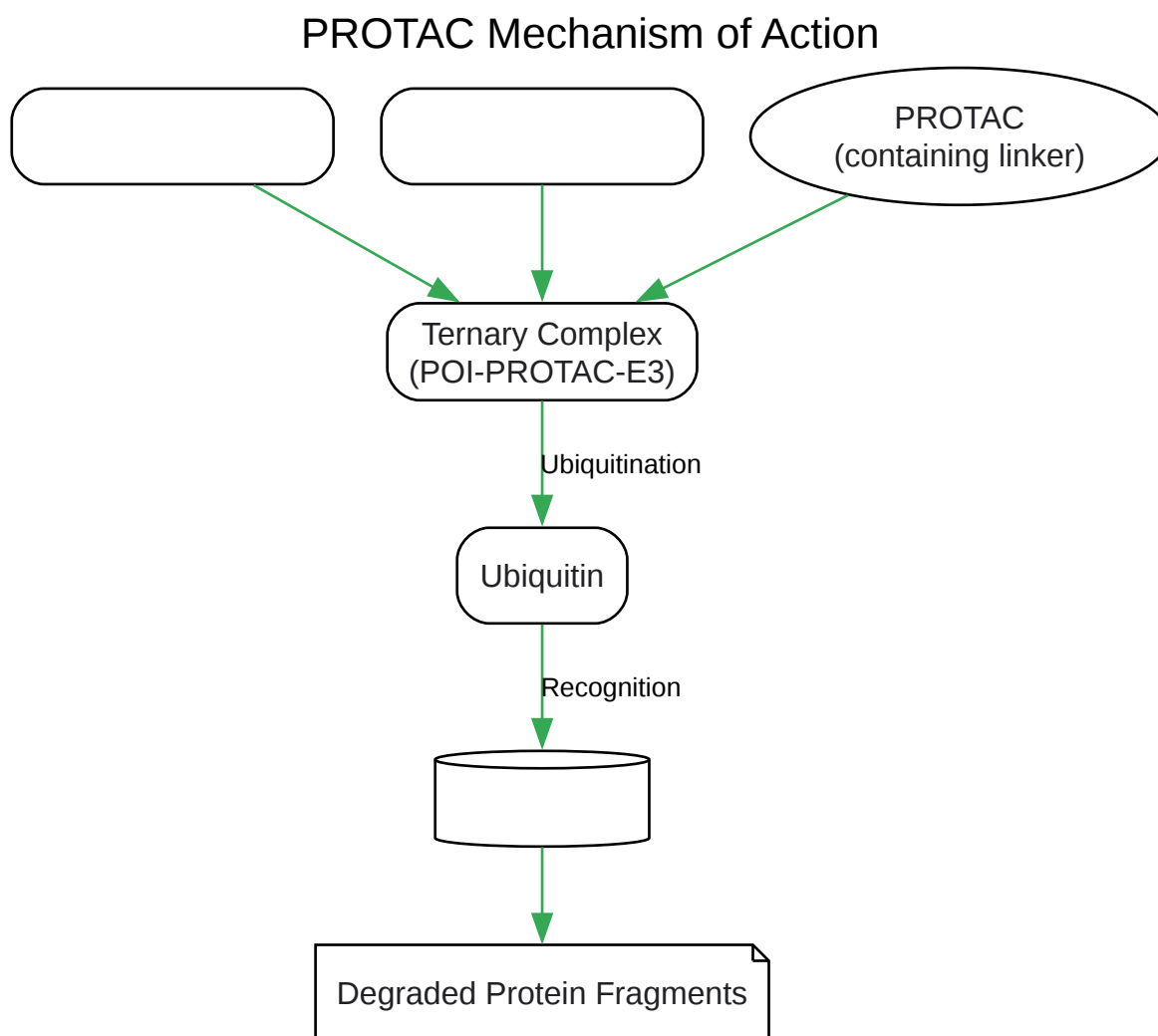


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Caption: General synthesis and purification workflow.

Signaling Pathway Context

Aniline-piperazine-C3-NH-Boc is a linker used in the synthesis of PROTACs. The following diagram illustrates the general mechanism of action of a PROTAC.



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Caption: PROTAC-mediated protein degradation pathway.

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